

# Prudent Disposal of JNJ-28312141: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: JNJ-28312141

Cat. No.: B1684603

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Disclaimer: A specific Safety Data Sheet (SDS) for **JNJ-28312141** is not publicly available. Therefore, the following disposal procedures are based on established best practices for the handling of research-grade chemical compounds with unknown hazard profiles. Researchers must consult and adhere to their institution's specific Environmental Health and Safety (EHS) guidelines and all applicable local, state, and federal regulations.

## Guiding Principle: Treat as Hazardous Chemical Waste

In the absence of definitive hazard data, **JNJ-28312141** and all materials contaminated with it should be handled and disposed of as hazardous chemical waste. This precautionary approach minimizes risk to personnel and the environment. Under no circumstances should this compound or its solutions be disposed of down the drain or in regular trash.<sup>[1][2][3]</sup>

## Summary of JNJ-28312141 Chemical Data

The following table summarizes key information for **JNJ-28312141**, relevant for handling and waste documentation.

Property	Value
Chemical Name	4-cyano-N-(5-(1-(2-(dimethylamino)acetyl)piperidin-4-yl)-2',3',4',5'-tetrahydro-[1,1'-biphenyl]-2-yl)-1H-imidazole-2-carboxamide
CAS Number	885692-52-4 (HCl salt)
Molecular Formula	C <sub>26</sub> H <sub>32</sub> N <sub>6</sub> O <sub>2</sub>
Molecular Weight	460.57 g/mol
Description	An orally active inhibitor of Colony-Stimulating Factor-1 Receptor (CSF1R) and FMS-like tyrosine kinase 3 (FLT3), used for research purposes. <a href="#">[3]</a>
Solubility	Soluble in DMSO (12 mg/mL) and Ethanol (4 mg/mL).
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.

## Step-by-Step Disposal Protocol for JNJ-28312141

This protocol provides a systematic approach to the safe disposal of **JNJ-28312141** and associated waste materials.

### Step 1: Waste Segregation

At the point of generation, all waste contaminated with **JNJ-28312141** must be segregated from other laboratory waste streams.[\[4\]](#)[\[5\]](#) This includes:

- Solid Waste: Unused or expired **JNJ-28312141** powder, contaminated personal protective equipment (PPE) such as gloves and shoe covers, weighing papers, and other contaminated lab supplies (e.g., pipette tips, tubes).
- Liquid Waste: Solutions containing **JNJ-28312141**, including stock solutions, experimental solutions, and the first rinse of any contaminated glassware.[\[6\]](#)

- Sharps Waste: Needles, syringes, or other sharps contaminated with **JNJ-28312141** should be placed in a designated, puncture-resistant sharps container for chemically contaminated sharps.[7]

## Step 2: Waste Containment

Proper containment is critical to prevent leaks and exposure.[5]

- Solid Waste: Collect in a designated, robust, and sealable hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste: Collect in a dedicated, leak-proof, and shatter-resistant container. This container must be chemically compatible with all components of the waste solution. Keep the container securely capped when not in use.[1][4]

## Step 3: Labeling of Hazardous Waste

Accurate and clear labeling is a regulatory requirement.[5][6] All hazardous waste containers must be labeled with:

- The words "Hazardous Waste".
- The full chemical name: "**JNJ-28312141**" and any other chemical constituents in the waste stream, with their approximate concentrations or percentages. Do not use abbreviations or chemical formulas.
- The date when waste was first added to the container (accumulation start date).
- The name and contact information of the principal investigator or laboratory supervisor.
- The specific laboratory room number where the waste was generated.

## Step 4: Storage of Chemical Waste

Waste must be stored safely in a designated Satellite Accumulation Area (SAA) within the laboratory.[4]

- The SAA should be at or near the point of waste generation.

- Store waste containers in secondary containment (e.g., a chemical-resistant tray or bin) to contain any potential spills.[\[6\]](#)
- Ensure incompatible waste types are segregated to prevent dangerous reactions.[\[4\]](#)
- Do not accumulate more than 55 gallons of hazardous waste or one quart of acutely hazardous waste in your SAA.[\[1\]](#)

## Step 5: Request for Disposal

Follow your institution's procedures for hazardous waste collection.

- Once a waste container is full (typically around 75% capacity to prevent spills) or has reached the institutional time limit for storage in an SAA, submit a request for waste pickup through your institution's Environmental Health and Safety (EHS) department.[\[7\]](#)
- Provide all necessary documentation as required by your EHS office.

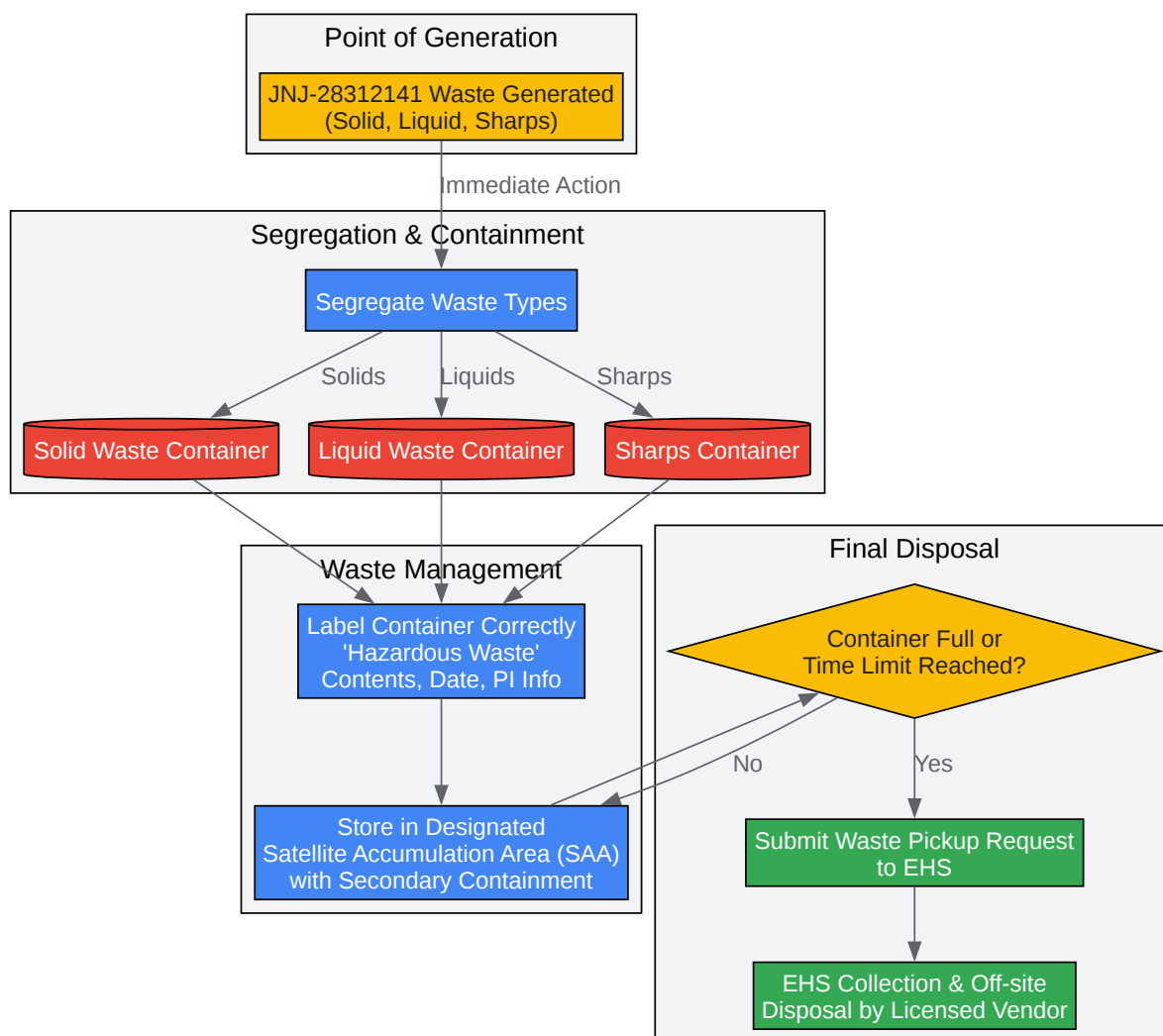
## Decontamination Procedures

- Glassware: After an initial rinse with a suitable solvent (which must be collected as hazardous liquid waste), wash glassware thoroughly with an appropriate laboratory detergent and water.[\[6\]](#)
- Surfaces: Decontaminate work surfaces (e.g., benchtops, fume hood surfaces) that have come into contact with **JNJ-28312141**. Wipe the area with a solvent capable of dissolving the compound, followed by a standard laboratory cleaning agent. All cleaning materials (e.g., wipes, absorbent pads) must be disposed of as solid hazardous waste.[\[3\]](#)

## Mandatory Visualization

The following diagram illustrates the general workflow for the proper disposal of laboratory chemical waste, applicable to **JNJ-28312141**.

## General Laboratory Chemical Waste Disposal Workflow

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